1H NMR Characterization of 5-Azidoisoquinoline: A Comparative Guide

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Compound of Interest

Compound Name:	*5-Azidoisoquinoline*
CAS No.:	*43101-10-6*
Cat. No.:	*B3370550*

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Executive Summary

5-Azidoisoquinoline is a functionalized heteroaromatic compound widely used as a photoaffinity probe. Its characterization is frequently complicated by the instability of the azide group and the overlapping aromatic signals of the isoquinoline core.

This guide establishes a self-validating protocol for identifying **5-azidoisoquinoline**. The core strategy relies on comparative analysis against its synthetic precursor, 5-aminoisoquinoline. By monitoring specific chemical shift perturbations—particularly at the C4 and C6 positions—researchers can definitively confirm the conversion of the electron-donating amino group to the electron-withdrawing (inductive) azide motif.

Strategic Comparison: Precursor vs. Product

The most reliable method to verify **5-azidoisoquinoline** is to track the "chemical shift rebound" of the protons adjacent to the C5 position.

The Mechanism of Shift

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- Precursor (5-Aminoisoquinoline): The

  group is a strong electron donor by resonance. It significantly shields the ortho (H-6) and peri (H-4) protons, shifting them upfield.

- Product (**5-Azidoisoquinoline**): The

  group is inductively electron-withdrawing and only weakly donating by resonance. Upon conversion, the shielding effect is removed, causing H-6 and H-4 to shift downfield (deshielding), returning closer to the values of the unsubstituted isoquinoline core.

Comparative Chemical Shift Table (CDCl , 400 MHz)

Note: Values below represent diagnostic ranges based on isoquinoline substituent effects and standard spectral libraries.

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Proton Position	5-Aminoisoquinoline (ppm)	5-Azidoisoquinoline (ppm)	Diagnostic Change ( )	Multiplicity (Hz)
H-1	9.15 – 9.20	9.25 – 9.35	Slight Downfield	Singlet (s)
H-3	8.45 – 8.50	8.60 – 8.70	Slight Downfield	Doublet (,)
H-4	6.90 – 7.00 (Shielded)	7.70 – 7.80	Major Downfield (~0.8 ppm)	Doublet (,)
H-6	6.95 – 7.05 (Shielded)	7.50 – 7.65	Major Downfield (~0.6 ppm)	Doublet/Multiplet
H-7	7.40 – 7.50	7.60 – 7.75	Moderate Downfield	Triplet ( )
H-8	7.80 – 7.90	8.00 – 8.10	Slight Downfield	Doublet ( )

> *Critical Insight: The disappearance of the broad exchangeable*
>
> singlet (typically 4.0–5.0 ppm) and the significant downfield shift of H-4 and H-6 are the primary indicators of reaction success.

Experimental Protocol

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A. Sample Preparation

To ensure high-resolution splitting patterns (essential for distinguishing H-3/H-4 coupling), follow this preparation strictly:

- Solvent: Use CDCl

  (Chloroform-d) for standard characterization. Use DMSO-d

  only if solubility is an issue, but be aware that H-1 may shift further downfield (>9.4 ppm).

- Concentration: Dissolve 5–10 mg of sample in 0.6 mL solvent.
  - Caution: Azides are potentially explosive. Do not heat the sample to dissolve. Use mild sonication if necessary.
- Filtration: Filter through a cotton plug to remove inorganic salts (e.g.,

  ,

) from the synthesis, which can cause line broadening.

B. Acquisition Parameters[1][3][4][5][6][7]

- Pulse Sequence: Standard 1D Proton (zg30 or equivalent).
- Scans (NS): 16–64 scans (sufficient for 10 mg).
- Relaxation Delay (D1): Set to 2.0 seconds to ensure full relaxation of the isolated H-1 proton for accurate integration.
- Spectral Width: 0 – 12 ppm.

Data Analysis & Logic

Step 1: The "Anchor" Signal (H-1)

Locate the singlet at ~9.2–9.3 ppm.

- This is H-1, the most deshielded proton due to the adjacent nitrogen in the ring.

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- Validation: If this peak is a doublet, you may have the wrong isomer (e.g., 1-substituted isoquinoline) or protonation at the nitrogen.

Step 2: The Heterocyclic Coupling (H-3 & H-4)

Identify the pair of doublets with a coupling constant

Hz.[1]

- H-3: Downfield (~8.6 ppm).
- H-4: Upfield relative to H-3 (~7.7 ppm).
- Verification: In the precursor (5-amino), H-4 is found upfield at ~6.9 ppm. In 5-azido, it must be >7.5 ppm.[2]

Step 3: The Benzenoid Ring (H-6, H-7, H-8)

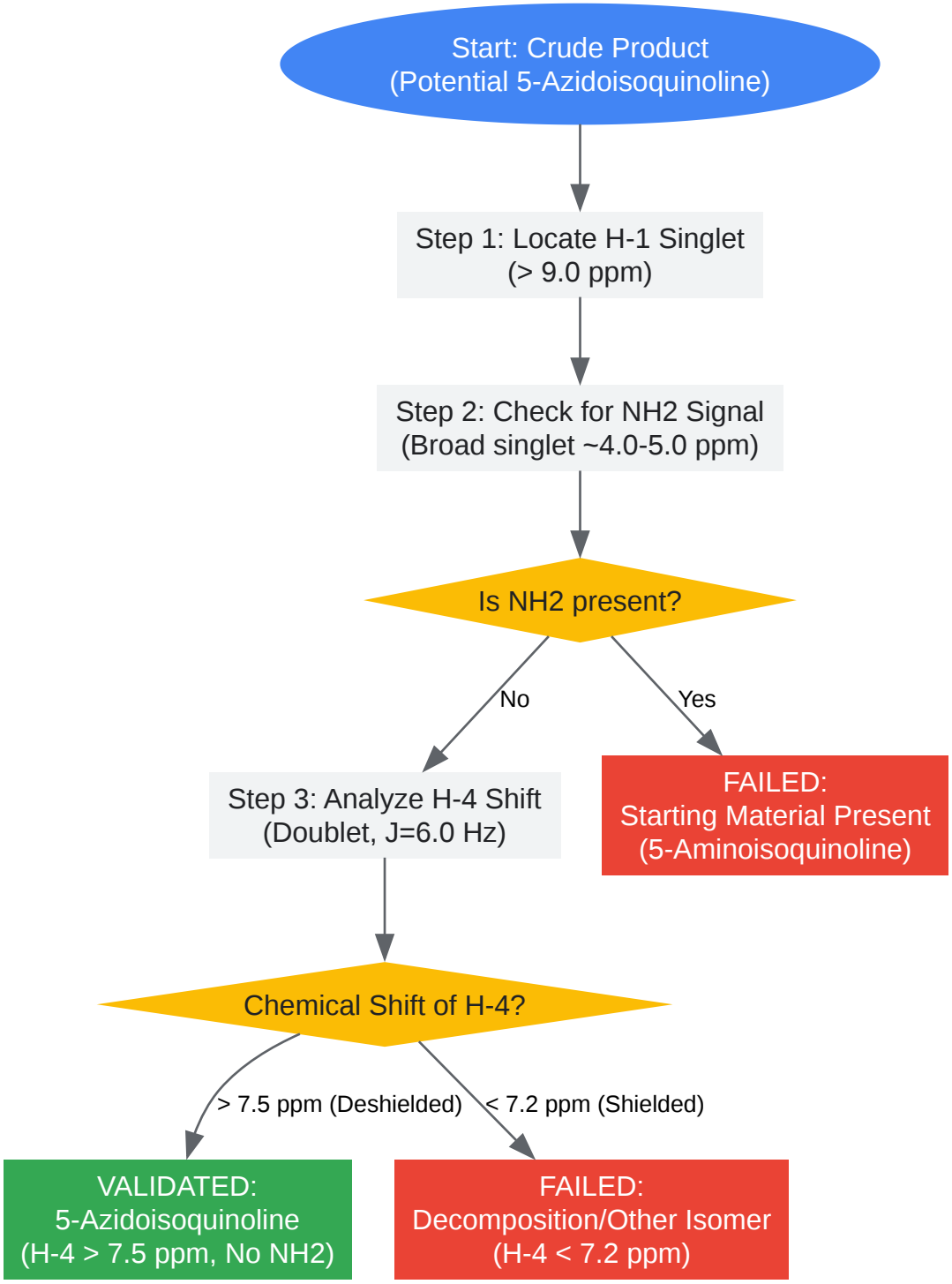
Analyze the remaining aromatic region (7.5 – 8.1 ppm).

- Look for an ABC spin system (or AMX depending on field strength).
- H-8 is typically the most deshielded of this group due to the "peri-effect" from the ring nitrogen, appearing as a doublet near 8.0 ppm.

Visualization of Characterization Logic

The following diagram illustrates the decision-making workflow to validate **5-azidoisoquinoline** using 1H NMR.

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Figure 1: Logical workflow for the NMR validation of **5-azidoisoquinoline** synthesis.

Advanced Validation: 2D NMR & IR

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While 1H NMR is sufficient for routine purity checks, definitive structural assignment requires orthogonal data:

- IR Spectroscopy (Mandatory Check):
  - The azide group exhibits a strong, diagnostic stretching vibration at 2100–2150 cm
    .
  - Protocol: Run a thin film or ATR IR. The presence of this peak, combined with the NMR data above, confirms the structure.[3]
- 13C NMR:
  - The carbon attached to the azide (C-5) typically appears at ~135–140 ppm.
  - Compare to C-5 of 5-aminoisoquinoline (~142 ppm).

References

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